

# Essential Safety and Operational Guide for 2-(Dimethylamino)ethyl Methacrylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Dimethylamino)ethyl methacrylate

Cat. No.: B052456

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Dimethylamino)ethyl methacrylate** (DMAEMA). It is intended for researchers, scientists, and professionals in drug development to ensure the safe handling and management of this chemical.

Chemical Identifier:

- Name: **2-(Dimethylamino)ethyl methacrylate**
- Synonyms: DMAEMA, N,N-Dimethylaminoethyl methacrylate[1][2]
- CAS Number: 2867-47-2[1][2]

## Health Hazard Information

**2-(Dimethylamino)ethyl methacrylate** is classified as a hazardous chemical.[1] It is harmful if swallowed or in contact with skin, causes skin irritation, and may cause an allergic skin reaction.[1][2] It can also cause serious eye irritation.[1][2] Inhalation of vapors may be fatal.[1]

## Physical and Chemical Properties

| Property               | Value                                   | Source |
|------------------------|---|--------|
| Appearance             | Clear, colorless to light-yellow liquid | [2][3] |
| Odor                   | Rotten-egg like                         | [2]    |
| Boiling Point          | 76 °C @ 13.00mm Hg                      | [4]    |
| Freezing/Melting Point | 0 °C                                    | [4]    |
| Specific Gravity       | 0.9330 g/cm <sup>3</sup>                | [4]    |
| Flash Point            | 68 °C (closed cup)                      | [3]    |
| Molecular Weight       | 157.21 g/mol                            | [3][4] |

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling DMAEMA.

| PPE Category           | Specification  | Rationale  |
|------------------------|--|--|
| Eye Protection         | Safety glasses and chemical goggles if splashing is possible.[4]   | Protects against splashes that can cause serious eye irritation.[1][2]                 |
| Skin Protection        | Wear appropriate protective gloves and clothing to prevent skin exposure.[1][4]  | Prevents skin irritation and absorption.[1] May cause an allergic skin reaction.[1][2] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions.<br>[4] | Protects against inhalation of vapors which can be fatal.[1]                           |

## Operational Plan: Step-by-Step Handling Procedure

### 1. Pre-Operational Checks:

- Ensure safety showers and eyewash stations are readily accessible and operational.[1]
- Verify that the work area is well-ventilated, using local exhaust ventilation to keep airborne concentrations below permissible exposure limits.[4]
- Inspect all PPE for integrity before use.
- Review the Safety Data Sheet (SDS) for any new information.

## 2. Handling Procedure:

- Work in a designated area, such as a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[2] Do not breathe mist or vapors.[1][5]
- Ground and bond containers when transferring material to prevent static discharge.[1]
- Use only non-sparking tools.[1]
- Keep the container tightly closed when not in use.[1]
- Do not eat, drink, or smoke in the handling area.[1][5][6]

## 3. Post-Handling Procedure:

- Wash hands and any exposed skin thoroughly after handling.[1][6]
- Remove and wash contaminated clothing before reuse.[5][6]
- Clean the work area and any equipment used.
- Store DMAEMA in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[1][2] It should be kept refrigerated (below 4°C/39°F).[4]

# Emergency Procedures

| Emergency    | Procedure   |
|--------------|---|
| Eye Contact  | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.<br>[4]                                  |
| Skin Contact | Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[4]   |
| Inhalation   | Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.[2][4] |
| Ingestion    | Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical attention.[4]   |
| Spill        | Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable container for disposal.[4] Use proper personal protective equipment.[4]         |
| Fire         | Use water, dry chemical, chemical foam, or alcohol-resistant foam to extinguish.[4] Wear a self-contained breathing apparatus and full protective gear.[4]                            |

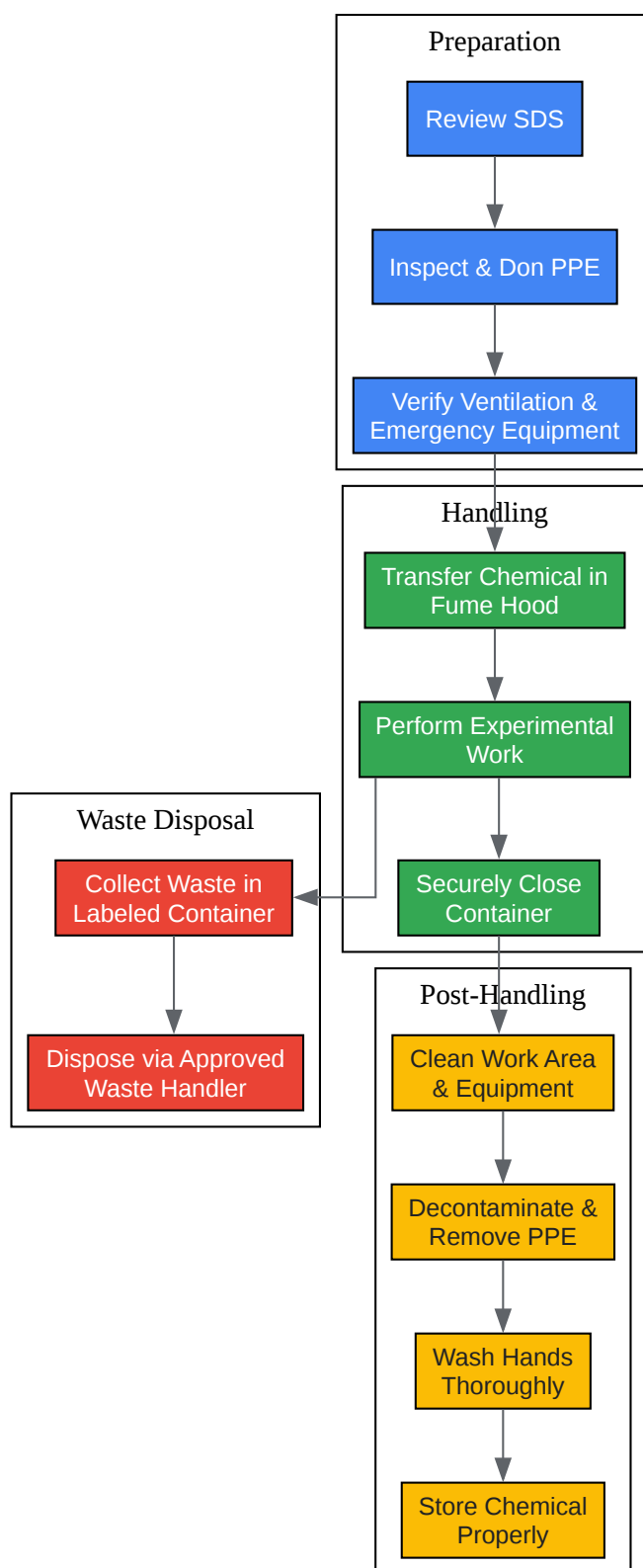
## Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4]

- Waste Segregation: Collect waste DMAEMA and contaminated materials in a separate, labeled, and sealed container.

- Container Requirements: Use containers that are compatible with the chemical. Keep containers tightly closed.
- Disposal Method: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.<sup>[1]</sup><sup>[5]</sup> Do not let this chemical enter the environment.<sup>[1]</sup>

## Workflow for Safe Handling of 2-(Dimethylamino)ethyl Methacrylate



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Caption: Workflow for the safe handling of DMAEMA from preparation to disposal.

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Address: 3281 E Guasti Rd

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